

In-Depth Technical Guide to the Safety of 2-Amino-4-bromobenzonitrile

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Compound of Interest

Compound Name: 2-Amino-4-bromobenzonitrile

Cat. No.: B1277943

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **2-Amino-4-bromobenzonitrile** (CAS No. 304858-65-9), a key building block in pharmaceutical and chemical research. This document synthesizes available data on its physical and chemical properties, toxicological profile, and handling procedures to ensure its safe use in a laboratory setting.

Chemical and Physical Properties

2-Amino-4-bromobenzonitrile is a solid organic compound with the molecular formula $C_7H_5BrN_2$.^{[1][2]} It is important to understand its physical characteristics to ensure proper handling and storage.

Property	Value	Reference
CAS Number	304858-65-9	[1] [2]
Molecular Formula	C ₇ H ₅ BrN ₂	[1] [2]
Molecular Weight	197.03 g/mol	[3]
Physical Form	Solid	[3] [4]
Purity	≥98%	[3]
Melting Point	163-166°C	[4]
Storage Temperature	Room temperature, in a dark, inert atmosphere	[3]

Toxicological Information and Hazard Classification

While specific quantitative toxicological data such as LD50 and LC50 values for **2-Amino-4-bromobenzonitrile** are not readily available in the public domain, the compound is classified as harmful and an irritant based on available safety data sheets.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information.

Hazard Class	Category	GHS Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

(Data sourced from Fluorochem Safety Data Sheet)[1]

Signal Word: Warning[1][3]

GHS Pictograms:[1][3]

- GHS07: Exclamation Mark

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical and toxicological properties of **2-Amino-4-bromobenzonitrile** are not explicitly provided in the reviewed safety data sheets. However, standard OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for such characterizations. For instance:

- Melting Point: Determined using methods such as OECD Guideline 102 (Melting Point/Melting Range).
- Acute Oral Toxicity: Generally determined following protocols like OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure) or OECD Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method).

- Skin Irritation: Assessed using methods outlined in OECD Guideline 404 (Acute Dermal Irritation/Corrosion).
- Eye Irritation: Determined according to OECD Guideline 405 (Acute Eye Irritation/Corrosion).

Researchers requiring precise experimental details should refer to the specific guidelines under which the substance was tested, if available from the supplier.

Safety and Handling Procedures

The following diagram outlines the logical workflow for the safe handling of **2-Amino-4-bromobenzonitrile**, from initial hazard assessment to emergency response.

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